

An In-depth Technical Guide to N-(2-fluorophenyl)-2-methylbenzamide

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Compound of Interest

Compound Name: *N*-(2-fluorophenyl)-2-methylbenzamide

Cat. No.: B326373

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This guide provides a comprehensive technical overview of **N-(2-fluorophenyl)-2-methylbenzamide**, a compound of interest for researchers in medicinal chemistry and materials science. While a specific PubChem Compound Identification (CID) for this molecule is not readily available, this document outlines its probable characteristics, a robust synthetic protocol, a detailed characterization workflow, and a discussion of its potential applications based on the well-established chemistry of related fluorinated benzamides.

Introduction and Rationale

N-(2-fluorophenyl)-2-methylbenzamide belongs to the class of N-arylbenzamides, a scaffold that is prevalent in a wide range of biologically active molecules and functional materials. The introduction of a fluorine atom on the N-phenyl ring and a methyl group on the benzoyl moiety is anticipated to modulate the compound's physicochemical properties, such as lipophilicity, metabolic stability, and conformational preferences. These modifications are common strategies in drug discovery to enhance efficacy and pharmacokinetic profiles[1]. This guide serves as a practical resource for the synthesis, purification, and characterization of this novel compound.

Predicted Physicochemical Properties

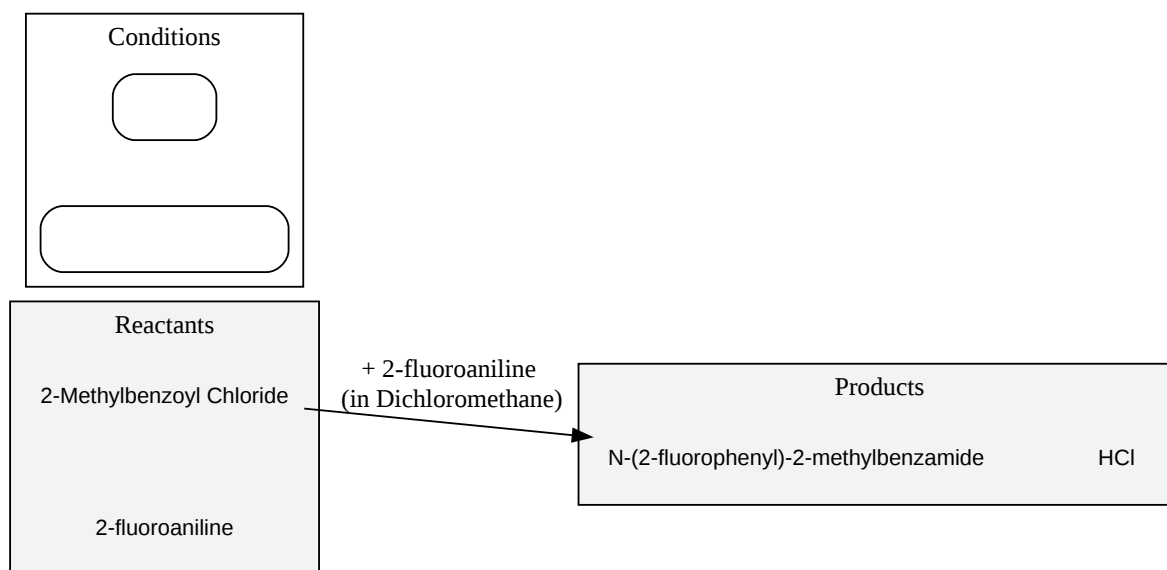
Based on the analysis of structurally similar compounds such as N-(4-fluorophenyl)-2-methylbenzamide and N-(2-fluorophenyl)-2-methyl-3-nitrobenzamide, the following properties for **N-(2-fluorophenyl)-2-methylbenzamide** can be predicted.[\[2\]](#)[\[3\]](#)

Property	Predicted Value	Source/Basis
Molecular Formula	C ₁₄ H ₁₂ FNO	Structural Elucidation
Molecular Weight	229.25 g/mol	Calculation from Formula
Appearance	White to off-white solid	Analogy to similar benzamides
LogP	~3.3	Based on analogs [2]
Hydrogen Bond Donors	1	Amide N-H
Hydrogen Bond Acceptors	2	Carbonyl oxygen, Fluorine
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, alcohols), sparingly soluble in water	General solubility of benzamides

Synthetic Protocol: Schotten-Baumann Reaction

A reliable method for the synthesis of **N-(2-fluorophenyl)-2-methylbenzamide** is the Schotten-Baumann reaction, which involves the acylation of an amine with an acyl chloride in the presence of a base.[\[4\]](#)[\[5\]](#)[\[6\]](#) This method is well-established for the preparation of amides.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Reaction Scheme



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Caption: Synthesis of **N-(2-fluorophenyl)-2-methylbenzamide** via the Schotten-Baumann reaction.

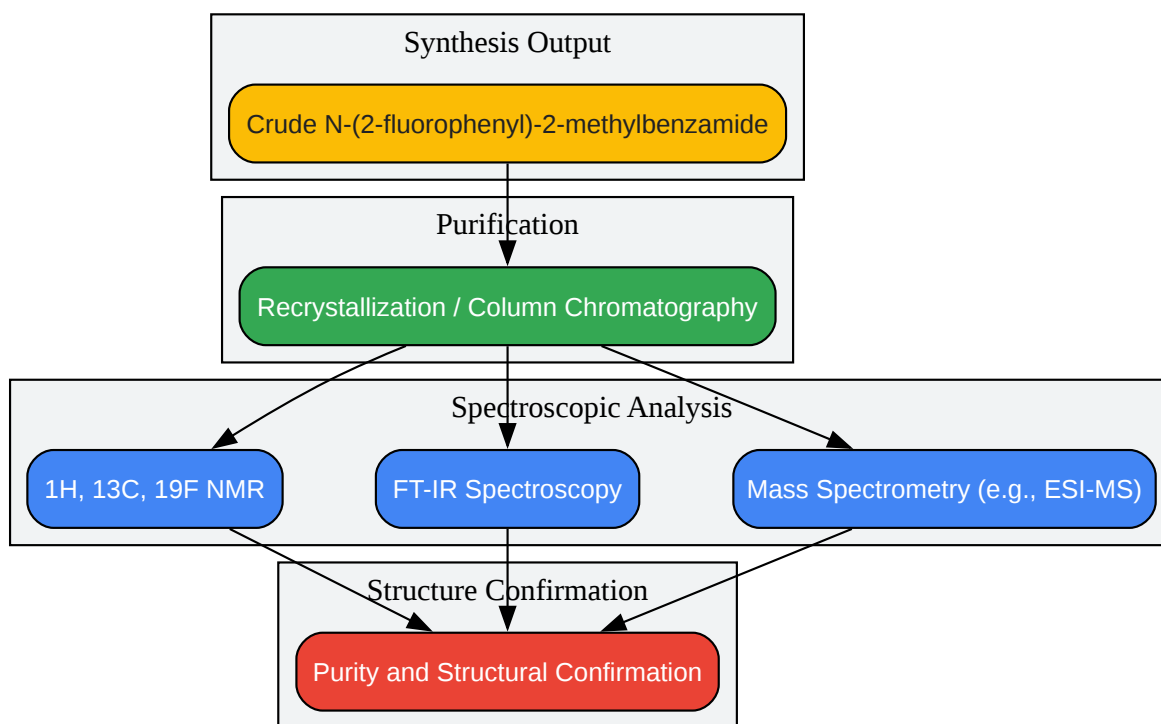
Step-by-Step Methodology

- **Dissolution of Amine:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2-fluoroaniline (1.11 g, 10 mmol) in dichloromethane (50 mL).
- **Addition of Base:** To the stirred solution, add 10% aqueous sodium hydroxide (20 mL). Cool the biphasic mixture to 0 °C in an ice bath.
- **Addition of Acyl Chloride:** Slowly add a solution of 2-methylbenzoyl chloride (1.55 g, 10 mmol) in dichloromethane (20 mL) dropwise to the reaction mixture over 15-20 minutes, ensuring the temperature remains below 10 °C.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to stir vigorously at room temperature for 2-3 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, transfer the mixture to a separatory funnel. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with 1 M HCl (2 x 30 mL), saturated aqueous NaHCO₃ (2 x 30 mL), and brine (1 x 30 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude solid by recrystallization from ethanol/water or by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **N-(2-fluorophenyl)-2-methylbenzamide**.

Comprehensive Characterization Workflow

A thorough characterization is essential to confirm the identity and purity of the synthesized compound.^[10] The following workflow outlines the key analytical techniques.



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Caption: Analytical workflow for the characterization of **N-(2-fluorophenyl)-2-methylbenzamide**.

Expected Spectroscopic Data

- ¹H NMR (400 MHz, CDCl₃):
 - Aromatic Protons: Multiple signals in the range of δ 7.0-8.5 ppm. The protons on the 2-fluorophenyl ring will exhibit complex splitting patterns due to both H-H and H-F coupling.
 - Amide Proton (N-H): A broad singlet typically observed between δ 8.0-9.0 ppm.
 - Methyl Protons (CH₃): A singlet around δ 2.4-2.6 ppm.
- ¹³C NMR (100 MHz, CDCl₃):

- Carbonyl Carbon (C=O): A signal in the range of δ 165-170 ppm.
- Aromatic Carbons: Multiple signals between δ 110-140 ppm. The carbons on the 2-fluorophenyl ring will show coupling with the fluorine atom (C-F coupling).
- Methyl Carbon (CH₃): A signal around δ 20-25 ppm.
- ¹⁹F NMR (376 MHz, CDCl₃):
 - A single resonance for the fluorine atom on the 2-fluorophenyl ring, with its chemical shift influenced by the electronic environment.
- FT-IR (ATR):
 - N-H Stretch: A sharp to broad absorption band around 3300-3400 cm⁻¹.
 - C=O Stretch (Amide I): A strong absorption band around 1650-1680 cm⁻¹.
 - N-H Bend (Amide II): An absorption band around 1520-1550 cm⁻¹.
 - C-F Stretch: An absorption in the region of 1100-1250 cm⁻¹.
 - Aromatic C-H Stretch: Absorptions above 3000 cm⁻¹.
- Mass Spectrometry (ESI-MS):
 - [M+H]⁺: Expected at m/z 230.09.
 - [M+Na]⁺: Expected at m/z 252.07.

Potential Applications and Biological Relevance

While the specific biological activity of **N-(2-fluorophenyl)-2-methylbenzamide** has not been reported, the broader class of fluorinated benzamides has shown promise in several areas:

- Medicinal Chemistry: Many benzamide derivatives exhibit a wide range of pharmacological activities, including as antipsychotics, antiemetics, and analgesics. The N-phenylbenzamide scaffold is a recognized pharmacophore in the discovery of anticancer agents.^[1] The

fluorine substituent can enhance metabolic stability and cell membrane permeability, making this compound an interesting candidate for biological screening.^[1]

- Agrochemicals: Some N-arylbenzamides have been developed as herbicides and fungicides.^[11]
- Materials Science: The amide linkage provides rigidity and the capacity for hydrogen bonding, which can be exploited in the design of novel polymers and liquid crystals.

Conclusion

This technical guide provides a comprehensive framework for the synthesis, purification, and characterization of **N-(2-fluorophenyl)-2-methylbenzamide**. By leveraging established synthetic methodologies and standard analytical techniques, researchers can confidently prepare and validate the structure of this compound. The insights into the potential applications of fluorinated benzamides should encourage further investigation into the biological and material properties of this and related molecules.

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